

# An In-depth Technical Guide to the Safe Handling of Isophorone-d8

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## Compound of Interest

Compound Name: Isophorone-d8

Cat. No.: B577046

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Isophorone-d8** (CAS: 14397-59-2), a deuterated analog of Isophorone. The following sections detail the toxicological properties, safe handling procedures, personal protective equipment, and emergency protocols necessary for a safe laboratory environment.

## Hazard Identification and Toxicology

**Isophorone-d8** is classified as a combustible liquid that is harmful if swallowed or in contact with skin.[1][2][3] It can cause serious eye irritation and may cause respiratory irritation.[1][2][3] It is also suspected of causing cancer.[1][2][3]

Summary of Health Hazards:

- **Acute Effects:** Inhalation can lead to irritation of the eyes, nose, and throat.[4][5] High concentrations may cause dizziness and fatigue.[4][5] Direct contact causes skin and serious eye irritation.[1][3] Ingestion is harmful.[1][3]
- **Chronic Effects:** Prolonged or repeated exposure may cause damage to organs.[2] Animal studies have shown evidence of liver and kidney effects from chronic exposure.[6] The International Agency for Research on Cancer (IARC) has not classified **Isophorone-d8**, but unlabelled Isophorone is classified by ACGIH as an A3 animal carcinogen.[1]

## Toxicity Data (for Isophorone, CAS 78-59-1)

LD50 Oral (Rat)	2280 - 2330 mg/kg[7]
LD50 Oral (Mouse)	2690 mg/kg[7]
LC50 Inhalation (Guinea Pig)	4600 ppm (8 hr)[7]
LCLo Inhalation (Rat)	885 ppm (6 hr)[7]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **Isophorone-d8** is crucial for safe handling and storage.

Property	Value	Reference
Chemical Formula	C <sub>9</sub> H <sub>6</sub> D <sub>8</sub> O	[1]
Molecular Weight	146.26 g/mol	[8]
Appearance	Colorless to pale yellow liquid	[1][9]
Odor	Peppermint or camphor-like	[1][9][10]
Melting Point	-8 °C (18 °F)	[1][10]
Boiling Point	213 - 214 °C (415 - 417 °F)	[1]
Flash Point	84 °C (183 °F)	[1][11]
Auto-ignition Temperature	460 °C (860 °F)	[1][7]
Density	0.923 g/cm <sup>3</sup>	[1]
Solubility in Water	12 g/L	[1][9]
Vapor Pressure	0.3 hPa (0.2 mmHg) at 20 °C (68 °F)	[1]
Explosive Limits	0.8 - 3.8 % by volume	[1][7]

## Experimental Protocols and Safe Handling

Strict adherence to safety protocols is mandatory when working with **Isophorone-d8**.

### 3.1. Engineering Controls

- Work with **Isophorone-d8** must be conducted in a properly functioning chemical fume hood.  
[\[12\]](#)
- The fume hood should have a face velocity between 80 and 125 feet per minute.[\[12\]](#)
- Good general ventilation, with typically 10 air changes per hour, should be maintained in the laboratory.[\[2\]](#)
- An eyewash station and safety shower must be readily accessible.[\[13\]](#)

### 3.2. Personal Protective Equipment (PPE)

PPE Category	Recommendation	Rationale & Citations
Eye and Face Protection	ANSI-approved safety glasses with side-shields or chemical splash goggles are required. A face shield should be used if there is a splash hazard.[1][12]	Protects against splashes and vapors causing serious eye irritation.[1][3]
Hand Protection	Wear two pairs of chemical-resistant gloves (e.g., nitrile or chloroprene).[12] Use proper glove removal technique to avoid skin contact.[12]	Prevents skin contact and absorption, as the substance is harmful if absorbed through the skin.[1]
Body Protection	A lab coat, buttoned to full length, must be worn.[12] Full-length pants and closed-toe shoes are mandatory.[12]	Protects against accidental skin exposure.
Respiratory Protection	If working outside a fume hood, respiratory protection is required. A full-face supplied-air respirator is recommended if it is the sole means of protection.[12]	Prevents inhalation of harmful vapors that can cause respiratory irritation.[1][3]

### 3.3. Handling and Storage Procedures

- Handling: Avoid contact with skin, eyes, and clothing.[1][12] Do not breathe vapors or mists.[2][12] Keep away from heat, sparks, and open flames.[1][2][3] Do not eat, drink, or smoke when using this product.[2][3]
- Storage: Store in a cool, dry, and well-ventilated location.[3][12] Keep containers tightly closed and sealed upright to prevent leakage.[3][12] Store away from incompatible materials such as strong oxidizing agents, strong acids, and alcohols.[12] A designated storage area should be clearly labeled.[12]

## Emergency Procedures

#### 4.1. First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water.[\[1\]](#) Consult a physician.[\[1\]](#)
- Inhalation: Move the person into fresh air.[\[1\]](#)[\[2\]](#) If not breathing, give artificial respiration.[\[1\]](#) If breathing is difficult, provide oxygen.[\[14\]](#) Seek medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse mouth with water.[\[1\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#) Call a poison center or doctor immediately.[\[2\]](#)

#### 4.2. Accidental Release and Spill Procedures

- Evacuate: Immediately evacuate the area and alert others.[\[12\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Control Ignition Sources: Remove all sources of ignition.[\[1\]](#)[\[3\]](#)
- Containment: Wear appropriate PPE.[\[1\]](#) Soak up the spill with an inert absorbent material (e.g., sand, diatomaceous earth).[\[1\]](#)[\[3\]](#) Do not let the product enter drains.[\[1\]](#)
- Disposal: Collect the absorbent material and place it in a suitable, closed container for hazardous waste disposal.[\[1\]](#)[\[3\]](#)

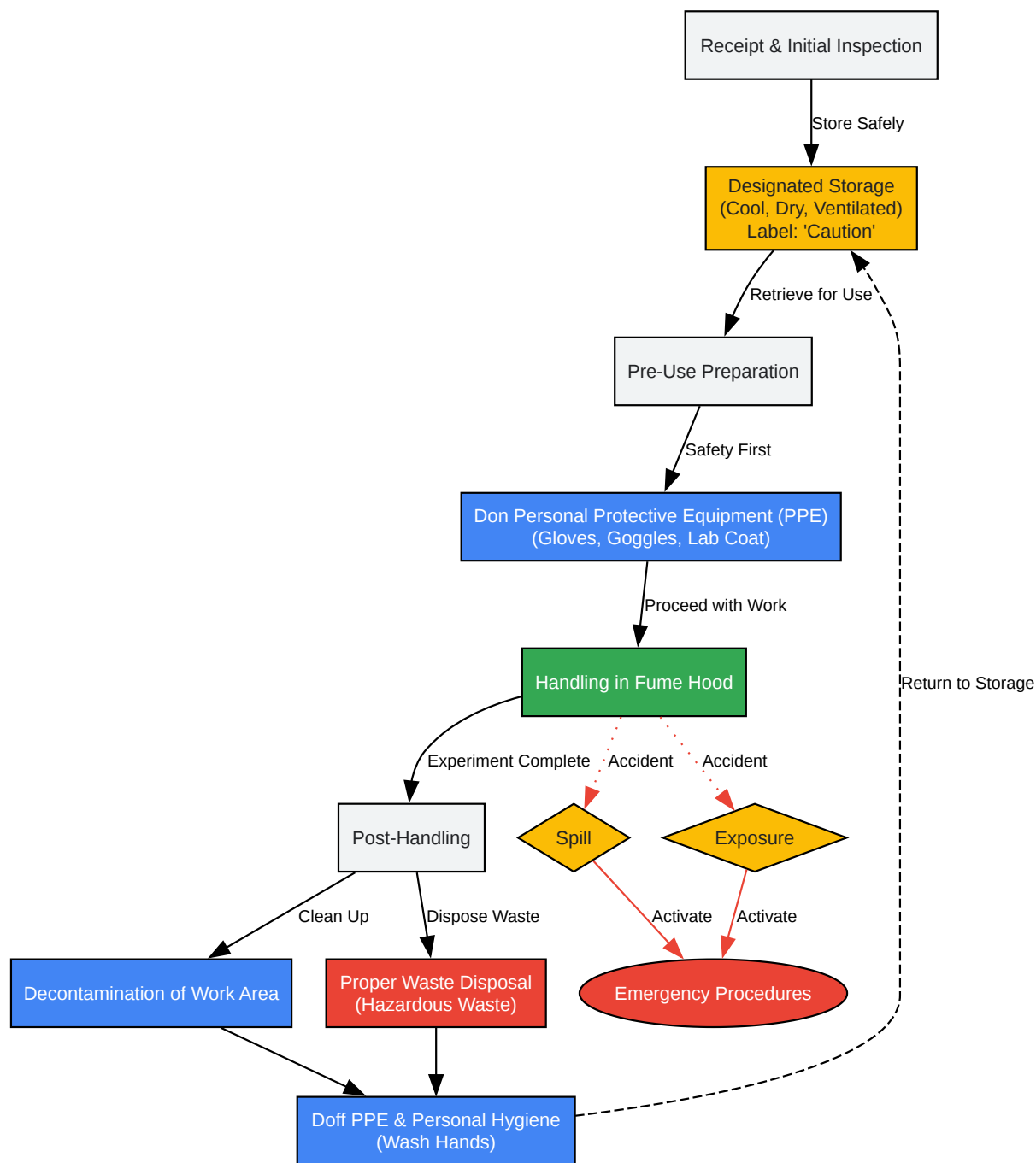
#### 4.3. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)
- Specific Hazards: The substance is a combustible liquid.[\[1\]](#) Vapors are heavier than air and may travel to a source of ignition and flash back.[\[3\]](#) Hazardous decomposition products include carbon oxides.[\[1\]](#)[\[3\]](#)

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[3\]](#)

## Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Isophorone-d8** in a laboratory setting.



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Caption: Workflow for the safe laboratory handling of **Isophorone-d8**.

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## References

- 1. cdnisoopes.com [cdnisoopes.com]
- 2. cdn.chemservice.com [cdn.chemservice.com]
- 3. aglayne.com [aglayne.com]
- 4. epa.gov [epa.gov]
- 5. govinfo.gov [govinfo.gov]
- 6. HEALTH EFFECTS - Toxicological Profile for Isophorone - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Isophorone - Wikipedia [en.wikipedia.org]
- 8. Isophorone-d8 (2,4,4,6,6-d5; 3-methyl-d3) [lgcstandards.com]
- 9. Isophorone | C<sub>9</sub>H<sub>14</sub>O | CID 6544 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Isophorone's Physical And Chemical Properties - News [bofanchem.com]
- 11. atsdr.cdc.gov [atsdr.cdc.gov]
- 12. purdue.edu [purdue.edu]
- 13. CDC - NIOSH Pocket Guide to Chemical Hazards - Isophorone [cdc.gov]
- 14. cometchemical.com [cometchemical.com]
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